

Strategic Synthesis and Bioactivity Profiling of 2-Chloro-4-methylphenyl Substituted Amines

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Compound of Interest

Compound Name: (2-Chloro-4-methylphenyl)
(cyclopropyl)methanamine
CAS No.: 1270526-43-6
Cat. No.: B1395938

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Executive Summary & Scaffold Analysis

The 2-Chloro-4-methylphenyl moiety (derived from 2-chloro-4-methylaniline, CAS 615-65-6) represents a privileged scaffold in medicinal chemistry and agrochemical synthesis. Unlike its more notorious isomer, 4-chloro-2-methylaniline (a known carcinogen and chlordimeform metabolite), the 2-chloro-4-methyl variant offers a distinct steric and electronic profile utilized to modulate lipophilicity (

) and metabolic stability in drug candidates.

Electronic and Steric Architecture

The reactivity of the amine nitrogen is governed by two opposing forces:

- **Ortho-Chlorine Effect (Steric/Electronic):** The chlorine atom at the 2-position exerts a negative inductive effect (-I), lowering the pKa of the aniline (approx. pKa 3.0–3.5) compared to unsubstituted aniline (pKa 4.6). Crucially, it provides steric bulk that protects the nitrogen from metabolic N-oxidation but also hinders nucleophilic attack during synthesis.

- **Para-Methyl Effect (Electronic):** The methyl group at the 4-position provides weak electron donation via hyperconjugation, slightly offsetting the deactivating nature of the chlorine, but its primary role is lipophilic tuning.

Synthetic Architectures

Synthesizing N-substituted derivatives of 2-chloro-4-methylaniline requires overcoming the nucleophilicity deficit caused by the electron-withdrawing ortho-chlorine. We prioritize two pathways: Palladium-Catalyzed Buchwald-Hartwig Amination for C-N bond formation with aryl halides, and Nucleophilic Aromatic Substitution (

) for heteroaryl coupling (common in kinase inhibitor synthesis).

Method A: Buchwald-Hartwig Cross-Coupling

Best for: Coupling with unactivated aryl bromides/chlorides.

The steric bulk of the 2-chloro group necessitates the use of specific dialkylbiaryl phosphine ligands. Standard ligands like

often fail to promote the reductive elimination step effectively in hindered systems.

Recommended Ligand System:

- **BrettPhos or RuPhos:** These ligands are designed to form highly active mono-ligated Pd(0) species that accommodate ortho-substituted anilines.

Experimental Protocol: Pd-Catalyzed N-Arylation

Validation: This protocol minimizes protodehalogenation side-products common with hindered substrates.

Reagents:

- 2-Chloro-4-methylaniline (1.0 equiv)[1][2]
- Aryl Bromide (1.1 equiv)
- (1-2 mol%)

- BrettPhos (2-4 mol%)
- Base:

(1.4 equiv)
- Solvent: Toluene or 1,4-Dioxane (anhydrous)

Step-by-Step Workflow:

- Inert Atmosphere Setup: Flame-dry a Schlenk tube and cycle Argon/Vacuum (3x). Oxygen is the primary cause of catalyst death.
- Catalyst Pre-complexation: Add

and BrettPhos. Add solvent and stir at RT for 5 mins to generate the active species (solution typically turns from dark purple to orange/brown).
- Substrate Addition: Add the aryl bromide, 2-chloro-4-methylaniline, and

.
- Reaction: Heat to 100°C for 12–18 hours.
 - Critical Checkpoint: Monitor via LC-MS.[\[3\]](#) If conversion stalls, add a second portion of catalyst/ligand (0.5 mol%).
- Workup: Filter through a celite pad (removes Pd black). Concentrate and purify via flash chromatography (Hexane/EtOAc).

Method B: Nucleophilic Aromatic Substitution ()

Best for: Synthesis of Anilinopyrimidine Kinase Inhibitors.

This is the industry-standard route for attaching this scaffold to pyrimidine or quinazoline cores (e.g., analogs of Dasatinib or Gefitinib).

Experimental Protocol: Microwave-Assisted

Reagents:

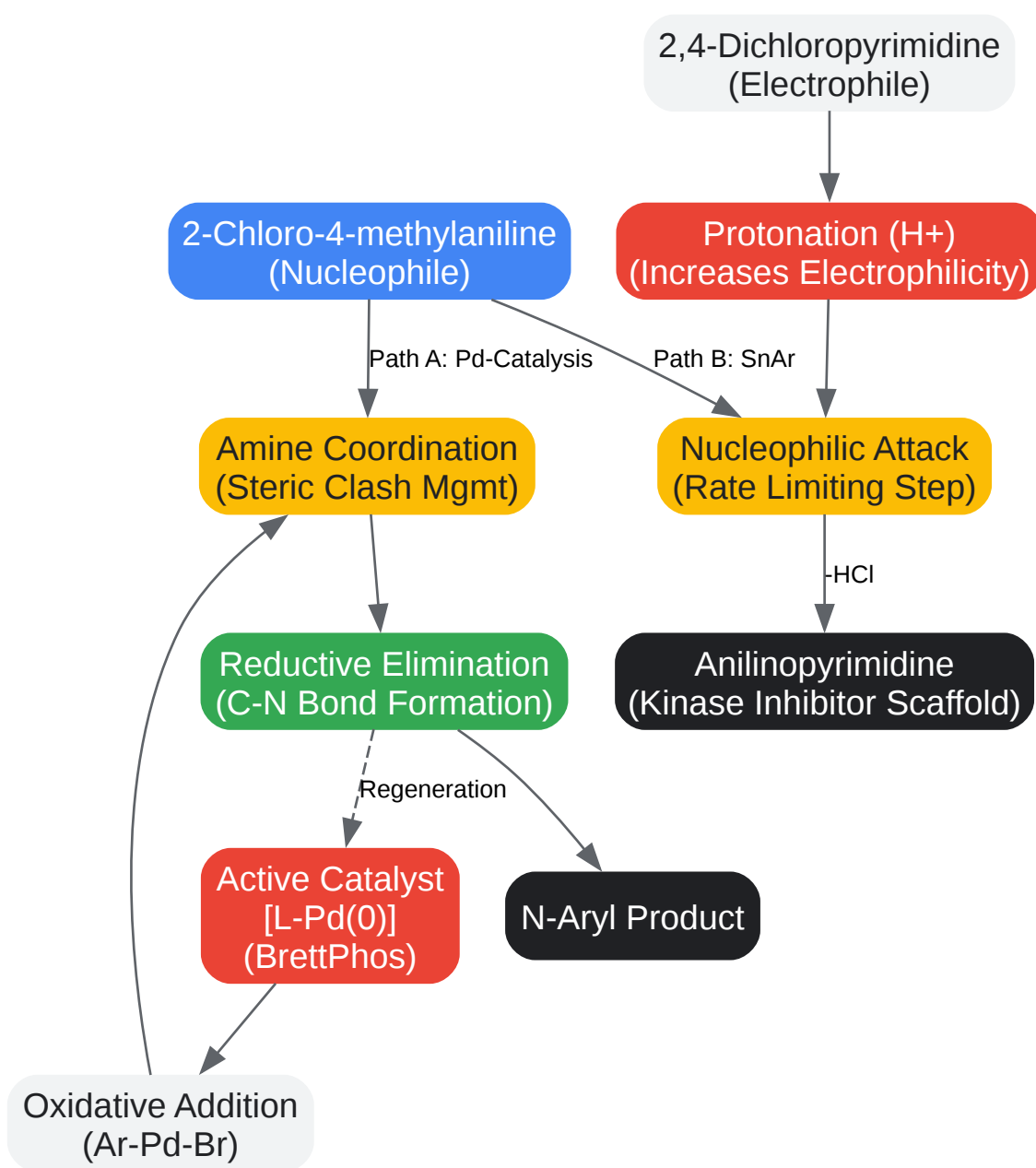
- 2-Chloro-4-methylaniline (1.0 equiv)^{[1][2]}
- 2,4-Dichloropyrimidine (1.0 equiv)
- Solvent: n-Butanol or Isopropanol
- Acid Catalyst: conc. HCl (cat. 2-3 drops) or pTSA

Step-by-Step Workflow:

- Preparation: Dissolve aniline and pyrimidine in n-Butanol in a microwave vial.
- Activation: Add catalytic HCl. The acid protonates the pyrimidine nitrogen, making the C-Cl bond more electrophilic (essential for this deactivated aniline).
- Irradiation: Heat at 140°C–160°C for 20 minutes.
 - Note: Thermal reflux (oil bath) requires 12–24 hours at 110°C.
- Isolation: Upon cooling, the product often precipitates as the hydrochloride salt. Filter and wash with cold ether.

Mechanistic Visualization

The following diagram illustrates the divergent pathways for synthesizing these derivatives, highlighting the specific activation requirements for the hindered 2-Cl amine.



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Caption: Divergent synthetic pathways. Path A utilizes bulky phosphine ligands to overcome steric hindrance.[4] Path B utilizes acid catalysis to activate the electrophile.

Bioactivity & Pharmacological Profile[2][5]

Kinase Inhibition (The Anilinopyrimidine Motif)

The 2-chloro-4-methyl substitution pattern is frequently employed to optimize Type I and Type II kinase inhibitors.

- **Role of 2-Cl:** Occupies the hydrophobic pocket (often the "gatekeeper" region) of the kinase ATP-binding site. It forces the phenyl ring into a twisted conformation relative to the amine bond (dihedral angle $\sim 60\text{--}90^\circ$), which is often required for high-affinity binding.
- **Role of 4-Me:** Extends into the solvent-exposed region or hydrophobic back-cleft, improving cellular permeability.

Toxicology & Metabolism

Unlike 4-chloro-o-toluidine, the 2-chloro-4-methyl isomer shows a different metabolic profile, though caution is required.

- **Methemoglobinemia:** Like most chloro-anilines, this compound can induce methemoglobinemia (oxidation of Hemoglobin Fe^{2+} to Fe^{3+}).
- **Genotoxicity:** Ames tests (*Salmonella typhimurium*) generally show weak mutagenicity, often requiring metabolic activation (S9 fraction).

Comparative Data Table: Isomer Properties

Property	2-Chloro-4-methylaniline	4-Chloro-2-methylaniline
CAS	615-65-6	95-69-2
Common Use	Pharma Intermediate	Dye/Pesticide (Banned)
pKa (Conj. Acid)	~ 3.1	~ 3.8
Toxicity Concern	Irritant / Methemoglobinemia	Known Carcinogen (IARC 2A)
Steric Profile	Ortho-Cl (High hindrance)	Ortho-Me (Med hindrance)

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